

4'-Aminoazobenzene-4-sulphonic acid CAS number and molecular structure

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Compound of Interest

Compound Name: 4'-Aminoazobenzene-4-sulphonic acid

Cat. No.: B090724

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An In-depth Technical Guide to **4'-Aminoazobenzene-4-sulphonic acid**

Introduction

4'-Aminoazobenzene-4-sulphonic acid (CAS No: 104-23-4) is an organic compound that belongs to the family of azo dyes.[1] It is characterized by the presence of an azobenzene backbone, substituted with both an amino (-NH_2) and a sulphonic acid ($\text{-SO}_3\text{H}$) functional group. This dual functionality imparts unique chemical properties to the molecule, making it a crucial intermediate in the synthesis of a wide range of azo dyes used in industries such as textiles, inks, and paints.[1][2] While its primary application lies in color chemistry, it is also noted for its use in other chemical and research applications.[2] This document provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and known applications, targeted towards researchers, scientists, and professionals in drug development and chemical sciences.

Chemical Structure

The molecular structure consists of two benzene rings connected by a diazo bridge (-N=N-). An amino group is attached to one phenyl ring at the 4' position, and a sulphonic acid group is attached to the other phenyl ring at the 4 position.

Molecular Formula: $\text{C}_{12}\text{H}_{11}\text{N}_3\text{O}_3\text{S}$ [3][4]

Molecular Weight: 277.30 g/mol [3][4]

CAS Number: 104-23-4[3][4]

Synonyms: 4-((4-aminophenyl)azo)-benzenesulfonic acid, p-Aminoazobenzene-4'-Sulfonic Acid, 4-(4-Amino-phenylazo)-benzenesulfonic acid.[5]

Physicochemical and Computed Properties

The properties of **4'-Aminoazobenzene-4-sulphonic acid** are summarized in the tables below. These data are essential for understanding its behavior in various chemical and biological systems.

Physical Properties

Property	Value	Reference(s)
Appearance	Light orange-red to dark red crystalline powder	[3][5]
Melting Point	>300 °C (decomposes)	[3]
Water Solubility	513 - 1320 mg/L at 37 °C	[6][7]
Density	~1.38 g/cm ³ (estimate)	[6][7]

Computed Properties

Property	Value	Reference(s)
XLogP3	2.2	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	6	
Rotatable Bond Count	3	
Topological Polar Surface Area	114 Å ²	
Heavy Atom Count	19	

Synthesis of 4'-Aminoazobenzene-4-sulphonic acid

The industrial preparation of **4'-Aminoazobenzene-4-sulphonic acid** is typically achieved through the diazotization of sulphanilic acid, followed by an azo coupling reaction with aniline under controlled acidic conditions.[3] An alternative patented method involves the hydrolysis of an intermediate compound.

Experimental Protocol: Synthesis via Hydrolysis

This protocol is adapted from a patented manufacturing process which involves the acid hydrolysis of the sodium salt of the omega-sulphonic acid of 4-methyl-amino-azo-benzene-4'-sulphonic acid.

Materials:

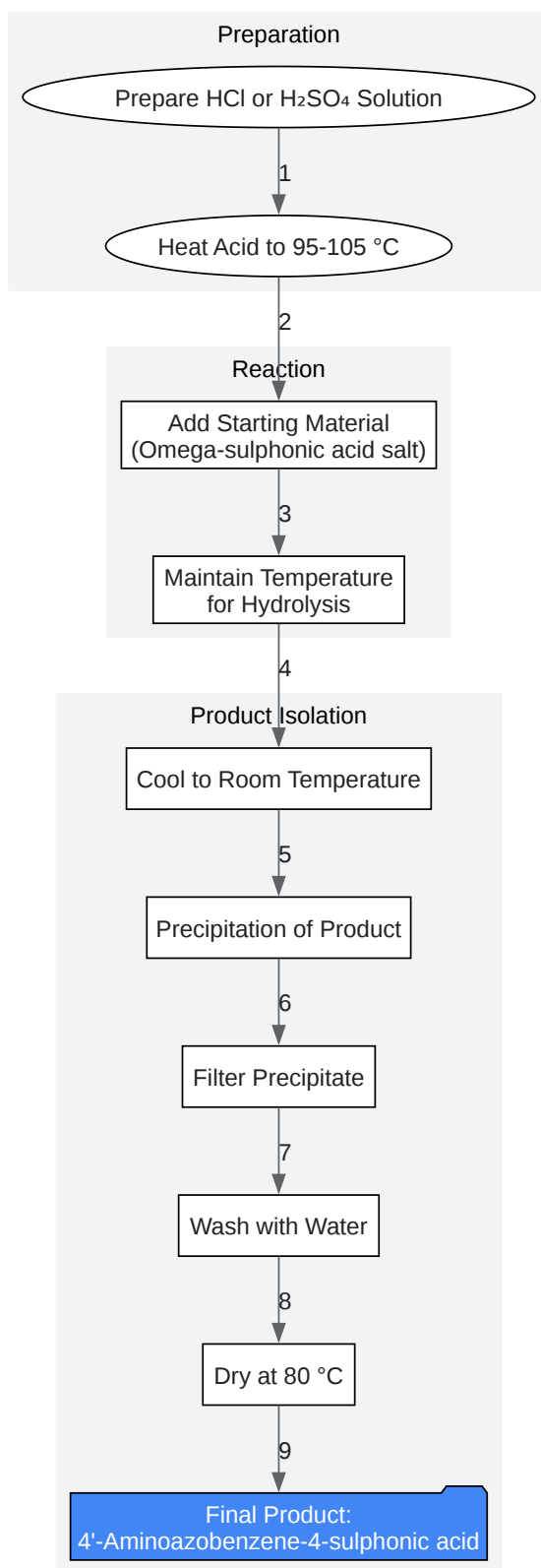
- The sodium salt of the omega-sulphonic acid of 4-methyl-amino-azo-benzene-4'-sulphonic acid
- Concentrated hydrochloric acid (HCl) or sulphuric acid (H₂SO₄)
- Water

Procedure:

- Prepare a solution of a non-oxidizing mineral acid (e.g., hydrochloric acid). The concentration should be approximately 3 to 20 moles of acid per mole of the starting material to be hydrolyzed.
- Heat the acid solution to a temperature between 95 °C and 105 °C.
- Slowly add the sodium salt of the omega-sulphonic acid of 4-methyl-amino-azo-benzene-4'-sulphonic acid to the heated acid solution while maintaining vigorous stirring.
- Maintain the temperature of the reaction mixture within the 95 °C to 105 °C range. The progress of the hydrolysis reaction is monitored until the formation of **4'-Aminoazobenzene-4-sulphonic acid** is complete.

- Upon completion, cool the reaction mixture to room temperature to allow the product to precipitate.
- Filter the resulting precipitate using suction filtration.
- Wash the filter cake thoroughly with water to remove any remaining acid and soluble impurities.
- Dry the purified product at 80 °C to obtain **4'-Aminoazobenzene-4-sulphonic acid** as a powder.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **4'-Aminoazobenzene-4-sulphonic acid** via acid hydrolysis.

Applications

Dye Intermediate

The primary and most significant application of **4'-Aminoazobenzene-4-sulphonic acid** is as a diazo component in the synthesis of other azo dyes.[1][2] Its reactive amino group can be diazotized and coupled with various aromatic compounds to produce a wide spectrum of colors with good fastness properties, making them suitable for textiles, leather, paper, and printing inks.[1][3]

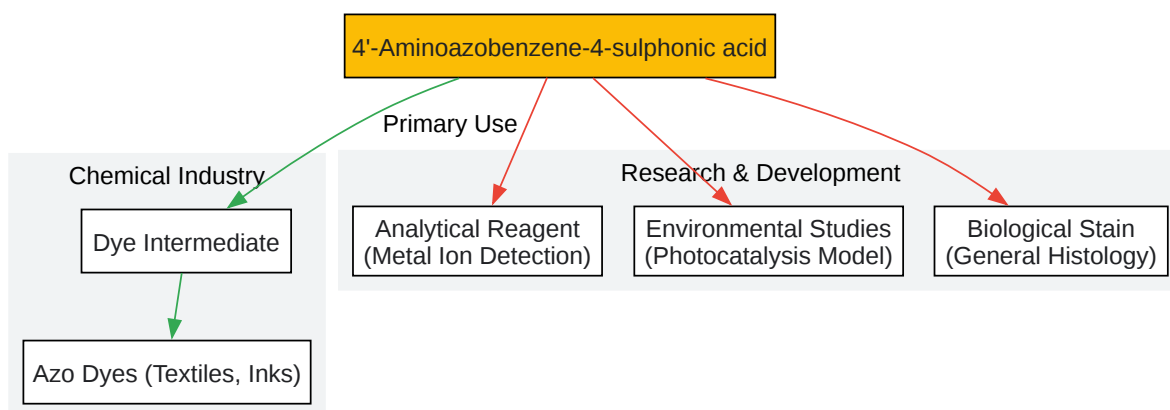
Biological and Analytical Applications

As a dye, **4'-Aminoazobenzene-4-sulphonic acid** and its derivatives are used in various biological experiments.[5][8] These applications are generally broad, including observing cellular structures, tracking biomolecules, and studying tissue pathology.[8] However, specific protocols or its use as a probe for particular biological targets are not well-documented in publicly available literature. It has also been noted for potential use as a reagent for metal ion detection due to its ability to form colored complexes.[3]

Environmental Applications

There is interest in using **4'-Aminoazobenzene-4-sulphonic acid** in the field of environmental remediation, specifically in photocatalytic wastewater treatment processes.[9] As a stable azo dye, it can serve as a model compound for studying the efficacy of advanced oxidation processes in degrading persistent organic pollutants in water.

Logical Relationship of Applications



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